

Application Note: Quantification of 24-Methylenecholesterol using LC-MS/MS

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Compound of Interest

Compound Name: 24-Methylenecholesterol-13C

Cat. No.: B12378445

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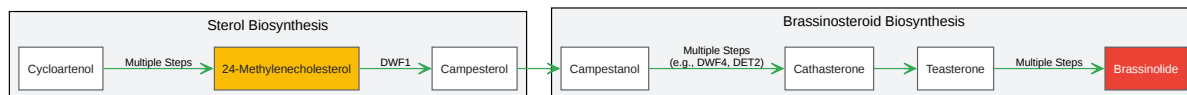
Introduction

24-Methylenecholesterol is a pivotal intermediate in the biosynthesis of phytosterols in plants, serving as a direct precursor to essential compounds like campesterol and the brassinosteroid class of phytohormones.[1] Brassinosteroids are crucial for plant growth and development, regulating processes such as cell elongation and division. In the context of human health, 24-Methylenecholesterol and other phytosterols are of significant interest for their potential role in modulating cholesterol homeostasis and their activity as agonists for Liver X Receptors (LXRs). LXRs are key regulators of lipid metabolism and inflammatory responses, making 24-Methylenecholesterol a compound of interest in metabolic and oncological research.

This application note provides a detailed protocol for the sensitive and specific quantification of 24-Methylenecholesterol in both human plasma and plant tissue (specifically *Arabidopsis thaliana*) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Signaling Pathways Involving 24-Methylenecholesterol Precursors

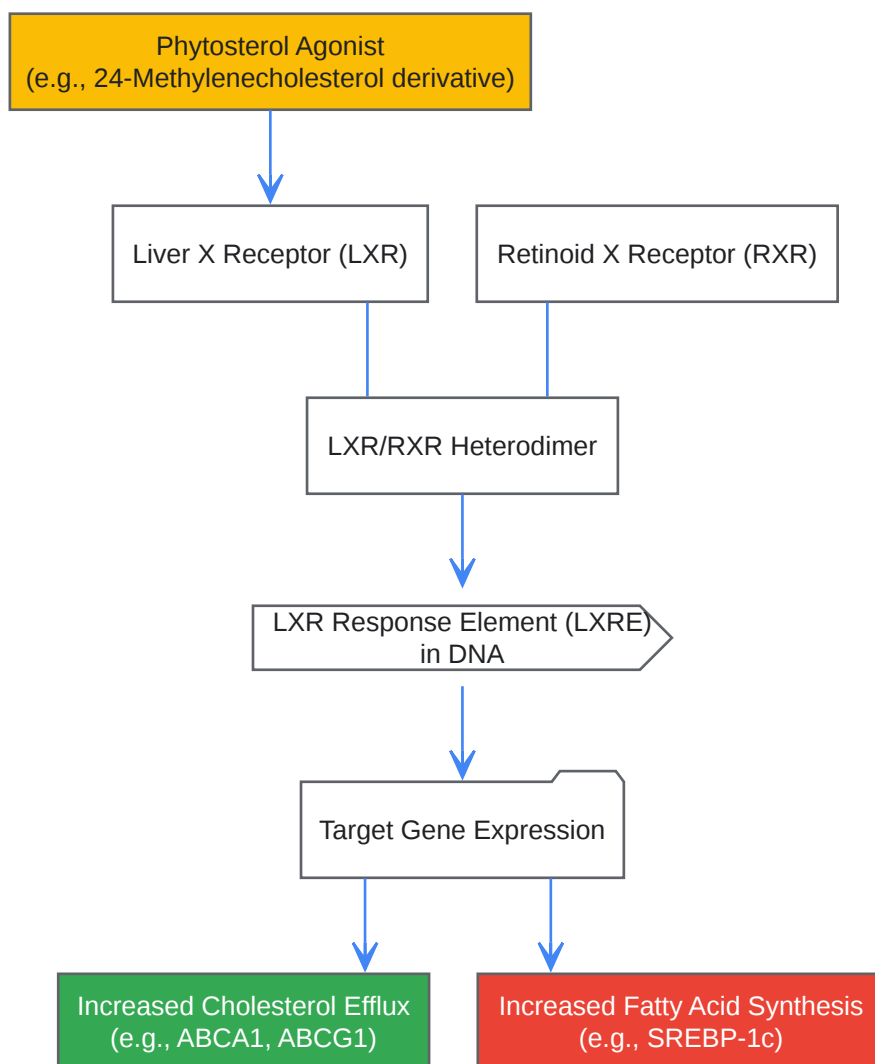
24-Methylenecholesterol is a key branch-point intermediate in the biosynthesis of C28-brassinosteroids. This pathway is critical for normal plant development.

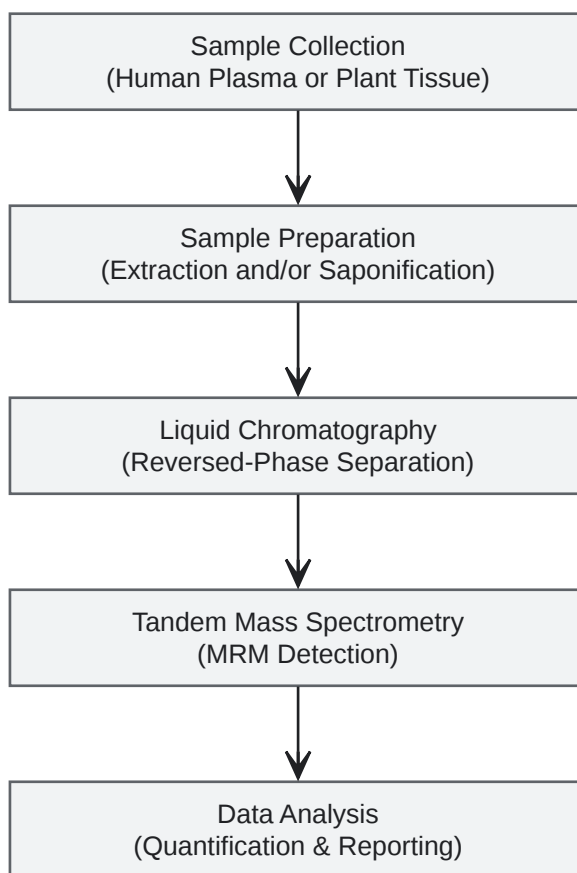


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Caption: Brassinosteroid biosynthesis from 24-Methylenecholesterol.

Phytosterols, including derivatives of 24-Methylenecholesterol, can act as agonists for Liver X Receptors (LXRs), which are critical in maintaining cholesterol balance.





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References

- 1. UPLC-MS/MS Based Identification of Dietary Steryl Glucosides by Investigation of Corresponding Free Sterols - PMC [pmc.ncbi.nlm.nih.gov]
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